Step-by-step preparation of Silodosin intermediates using phenoxyethylamine

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Compound of Interest

Compound Name:	*2-(5-Fluoro-2-methoxy-phenoxy)ethylamine*
Cat. No.:	*B8593826*

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Application Note: Step-by-Step Preparation of Silodosin Intermediates Using Phenoxyethylamine

Abstract

This application note details the robust synthesis of the critical Silodosin side-chain intermediate, 2-[2-(2,2,2-trifluoroethoxy)phenoxy]ethylamine, and its subsequent application in a convergent synthesis of Silodosin via reductive amination. Unlike traditional routes that rely on alkylation using unstable mesylates, this protocol emphasizes the "Amine-First" approach, utilizing the phenoxyethylamine moiety as a nucleophile against an indoline-ketone scaffold. This method significantly suppresses dimer formation and over-alkylation, key critical quality attributes (CQAs) in GMP manufacturing.

Introduction & Strategic Rationale

Silodosin (KMD-3213) is a highly selective

-adrenoceptor antagonist. The molecule's complexity arises from its indoline core and the flexible, fluorinated polyether side chain.

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The Synthetic Challenge: Historical synthesis (Route A) involves coupling an indoline amine with a phenoxyethyl methanesulfonate. This route suffers from:

- Instability: The sulfonate intermediate is prone to hydrolysis.
- Impurity Profile: Competitive N,N-dialkylation leads to difficult-to-remove dimers.

The Solution (Route B - Phenoxyethylamine Method): By synthesizing the stable primary amine 2-[2-(2,2,2-trifluoroethoxy)phenoxy]ethylamine and coupling it via reductive amination to 5-(2-oxopropyl)-7-cyanoindoline, we achieve:

- Stoichiometric Control: Reductive amination allows for a 1:1 coupling without over-alkylation.
- Stereocontrol: The chiral center is established during the reduction step or preserved if starting from a chiral ketone precursor.

Materials & Safety

Critical Reagents:

- Catechol (1,2-Benzenediol): High purity (>99%) required to avoid regioisomers.
- 2,2,2-Trifluoroethyl Methanesulfonate (TFEMS): Preferred over the iodide for stability and atom economy.
- Potassium Phthalimide: For the Gabriel synthesis protection strategy.
- Sodium Triacetoxyborohydride (STAB): Mild reducing agent for the coupling step.

Safety Hazards:

- TFEMS: Potent alkylating agent; potential genotoxin. Handle in a laminar flow hood.
- Hydrazine Hydrate: Carcinogenic and highly toxic. Use closed systems where possible.

Experimental Protocols

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Protocol A: Synthesis of 2-[2-(2,2,2-Trifluoroethoxy)phenoxy]ethylamine

This protocol utilizes a modified Gabriel Synthesis to ensure exclusive primary amine formation.

Step 1: Mono-alkylation of Catechol

- Charge a reactor with Catechol (1.0 eq) and DMF (5 vol).
- Add Potassium Carbonate (

  , 1.2 eq) and stir at 25°C for 30 min.
- Dropwise add 2,2,2-Trifluoroethyl methanesulfonate (1.0 eq) over 1 hour.
  - Note: Maintaining stoichiometry is crucial to prevent bis-alkylation.
- Heat to 60°C and monitor by HPLC until Catechol < 2%.
- Workup: Dilute with water, extract with Toluene. Wash organic layer with 1N NaOH (to remove unreacted Catechol).
- Product: 2-(2,2,2-Trifluoroethoxy)phenol (Intermediate A1).

Step 2: Linker Attachment & Amination (Gabriel Sequence)

- Dissolve Intermediate A1 (1.0 eq) in Acetonitrile.
- Add 1,2-Dibromoethane (3.0 eq) and

  (2.0 eq). Reflux for 8 hours.
  - Why 3.0 eq? Excess dibromide prevents the phenol from reacting with both ends of the linker.
- Distill off excess 1,2-dibromoethane. Obtain the bromo-ethyl ether derivative.
- Resuspend residue in DMF; add Potassium Phthalimide (1.1 eq). Heat to 90°C for 4 hours.

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- Deprotection: Cool to room temperature. Add Hydrazine Hydrate (1.2 eq) in Ethanol. Reflux for 2 hours.
- Purification: Cool, filter off the phthalhydrazide byproduct. Acidify filtrate with HCl to precipitate the amine hydrochloride salt. Recrystallize from Isopropanol.

Target Specification:

- Purity (HPLC): >99.5%
- Appearance: White crystalline solid (HCl salt).

Protocol B: Convergent Coupling via Reductive Amination

Application of the phenoxyethylamine to the Indoline scaffold.

Reagents:

- Reagent A: 5-(2-oxopropyl)-1-(3-benzoyloxypropyl)-7-cyanoindoline (The "Indoline Ketone").
- Reagent B: 2-[2-(2,2,2-Trifluoroethoxy)phenoxy]ethylamine (Prepared in Protocol A).
- Catalyst: Acetic Acid (cat.).
- Reductant: Sodium Triacetoxyborohydride (STAB).

Procedure:

- Imine Formation:
  - Charge Reagent A (1.0 eq) and Reagent B (Free base, 1.1 eq) into Dichloromethane (DCM) (10 vol).
  - Add Acetic Acid (0.1 eq) to catalyze imine formation.
  - Stir at 20-25°C for 2 hours. Monitor disappearance of ketone by TLC/HPLC.

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- Reduction:
  - Cool mixture to 0-5°C.
  - Add STAB (1.5 eq) portion-wise over 30 minutes.
  - Mechanism:[1][2][3][4][5][6][7][8][9] STAB is selective for imines over ketones, ensuring that any unreacted ketone is not reduced to the alcohol impurity.
- Quench & Workup:
  - Quench with saturated

    solution.[5]
  - Separate organic layer; wash with brine.[5][10][11]
  - Dry over

    and concentrate under vacuum.
- Salt Formation (Self-Validating Step):
  - Dissolve the crude oil in Acetone.
  - Add Oxalic Acid (1.0 eq) dissolved in Acetone.
  - Cool to 0°C. The Silodosin intermediate oxalate salt precipitates.
  - Validation: Impurities (des-fluoro analogs, dimers) remain in the mother liquor.

Data Analysis & Process Control

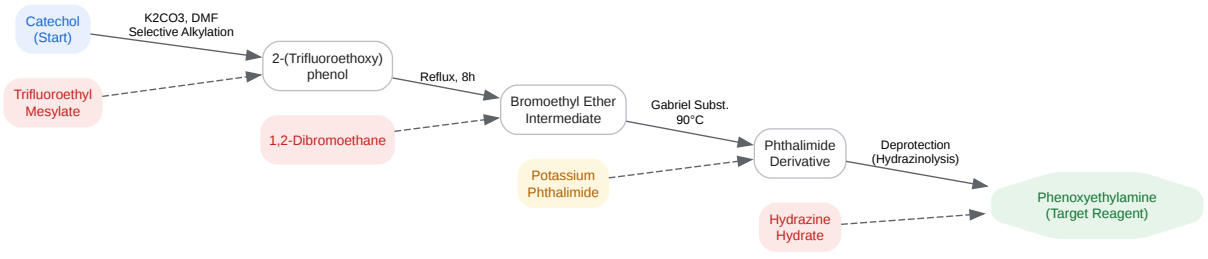
Table 1: Comparison of Coupling Methods

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Metric	Route A: Alkylation (Old)	Route B: Reductive Amination (New)
Key Reagent	Phenoxyethyl Mesylate	Phenoxyethylamine
Major Impurity	N,N-Dialkylated Dimer (5-10%)	Unreacted Ketone (<1%)
Yield (Step)	65-70%	85-92%
Atom Economy	Low (Mesylate waste)	High (Water byproduct)
Scalability	Limited (Genotoxic sulfonate control)	Excellent (Stable intermediates)

Visualizations

Diagram 1: Synthesis of Phenoxyethylamine (Intermediate A)

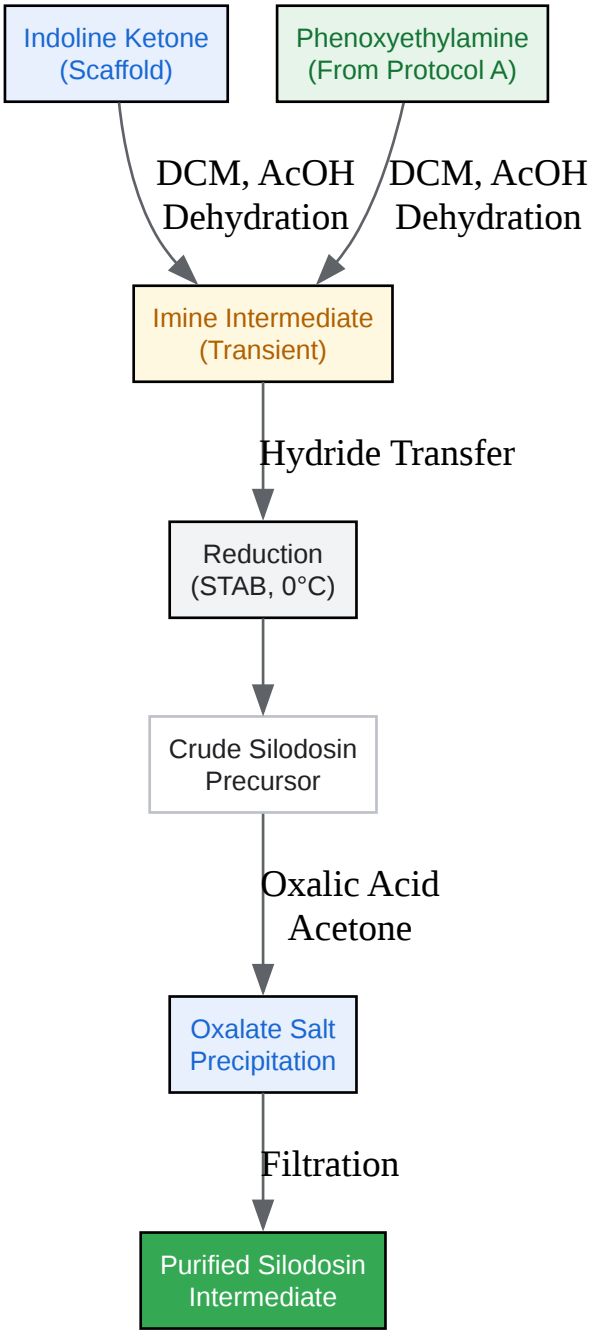


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Caption: Step-wise construction of the phenoxyethylamine side chain using a high-fidelity Gabriel synthesis to prevent secondary amine impurities.

Diagram 2: Convergent Coupling Logic

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Caption: Convergent reductive amination strategy. The salt formation step acts as a chemical filter, rejecting non-basic impurities.[5]

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